

# Personal protective equipment for handling Non-8-ene-1-thiol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Non-8-ene-1-thiol**

Cat. No.: **B2499115**

[Get Quote](#)

## Essential Safety and Handling Guide for Non-8-ene-1-thiol

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Non-8-ene-1-thiol**. The following procedures are designed to ensure a safe laboratory environment by minimizing exposure risk and outlining clear, immediate actions for operational and emergency scenarios.

## Chemical Properties and Hazards

**Non-8-ene-1-thiol**, a member of the thiol chemical class, is characterized by a potent and unpleasant odor.<sup>[1]</sup> Like its structural analogs such as 1-Nonanethiol, it is a combustible liquid that can cause irritation to the eyes, skin, and respiratory system.<sup>[2][3]</sup> Inhalation may lead to respiratory tract irritation, while skin contact can cause irritation and dermatitis.<sup>[2]</sup> Due to the high volatility and extremely low odor threshold of thiols, work should be meticulously planned to contain vapors.<sup>[1]</sup>

## Quantitative Safety Data

The following table summarizes key quantitative data, primarily based on the close structural analog, 1-Nonanethiol, due to the limited availability of specific data for **Non-8-ene-1-thiol**.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>18</sub> S	[4]
Molecular Weight	158.31 g/mol	N/A
Appearance	Clear, colorless to yellow liquid	[2][3]
Odor	Strong, stench	[1][2]
Boiling Point	220 °C (428 °F)	[2][3]
Flash Point	78 - 79 °C (172.4 - 174.2 °F)	[2][3]
Vapor Density	5.53 (Air = 1)	[2]
Incompatibilities	Strong oxidizing agents, reducing agents, strong acids, strong bases, alkali metals.[2] [5]	N/A

## Operational and Disposal Plans

### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Non-8-ene-1-thiol** to prevent exposure through inhalation, skin, or eye contact.

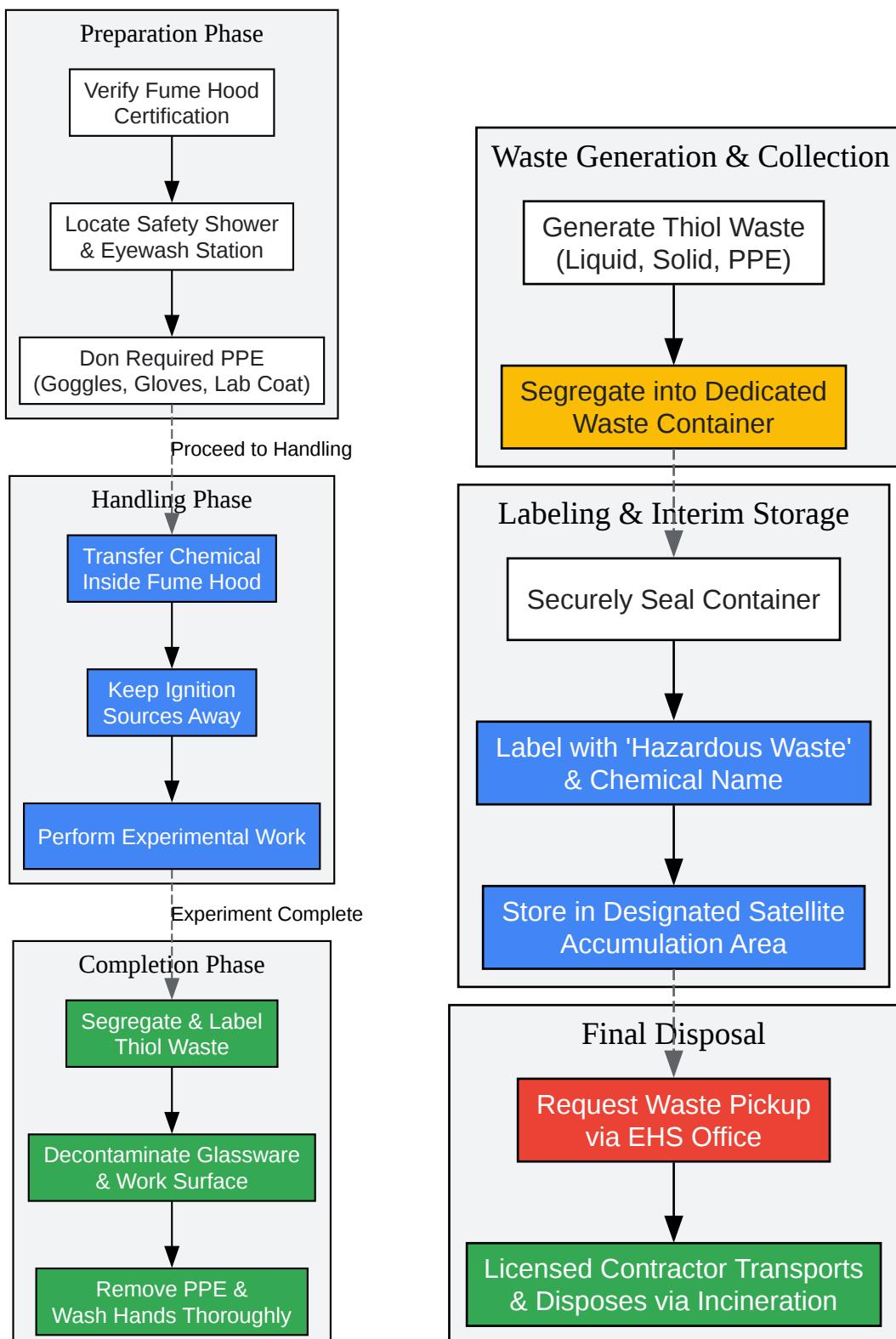
- Ventilation Controls: All work must be conducted within a certified chemical fume hood to manage volatile vapors and offensive odors.[1][2]
- Eye and Face Protection: Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] A face shield should be worn over goggles when there is a significant risk of splashes.[6]
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile) to prevent skin exposure. [2][6] Inspect gloves before each use and change them immediately if contact with the thiol occurs.

- Lab Coat: A fire-resistant lab coat should be worn and kept fully buttoned.[6][7]
- Clothing: Wear long pants and closed-toe shoes to protect the entire body.[6][7]
- Respiratory Protection: If work cannot be conducted in a fume hood or if exposure limits are exceeded, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[2]

## Step-by-Step Handling Protocol

Adherence to a strict handling protocol is essential for safety.

- Preparation: Before starting, ensure an eyewash station and safety shower are accessible. [2] Inform colleagues in the area that thiol work is commencing.[1]
- Fume Hood Usage: Conduct all transfers and manipulations of **Non-8-ene-1-thiol** inside a certified chemical fume hood.[2]
- Eliminate Ignition Sources: Keep the work area free of heat, sparks, and open flames, as the substance is a combustible liquid.[2][8][9]
- Transferring the Chemical: Use appropriate, clean tools for transfers. Avoid pressurizing or grinding containers.
- Post-Handling: After handling, wash hands and any potentially exposed skin thoroughly.[2] Decontaminate all equipment used.
- Storage: Store the chemical in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials.[2]

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ucl.ac.uk [ucl.ac.uk]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. fishersci.com [fishersci.com]
- 4. Non-8-ene-1-thiol | C9H18S | CID 57508017 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1-OCTADECANETHIOL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 6. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 7. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 8. gpcsilicones.com [gpcsilicones.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Non-8-ene-1-thiol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2499115#personal-protective-equipment-for-handling-non-8-ene-1-thiol\]](https://www.benchchem.com/product/b2499115#personal-protective-equipment-for-handling-non-8-ene-1-thiol)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)